

Application Note: Preparing Fkbp12 PROTAC RC32 Stock Solutions

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Compound of Interest

Compound Name: *Fkbp12 protac RC32*

Cat. No.: *B8103596*

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Introduction

RC32 is a potent, cell-permeable proteolysis-targeting chimera (PROTAC) designed for the targeted degradation of the FK506-binding protein 12 (FKBP12).^[1] It is a heterobifunctional molecule composed of Rapamycin, which binds to FKBP12, and Pomalidomide, a ligand that recruits the Cereblon (CRBN) E3 ubiquitin ligase.^{[1][2][3]} By inducing the formation of a ternary complex between FKBP12 and CRBN, RC32 triggers the ubiquitination and subsequent degradation of the FKBP12 protein by the proteasome. This chemical knockdown strategy has been effectively demonstrated in various cell lines and in vivo models, including mice, rats, pigs, and rhesus monkeys, making it a valuable tool for studying FKBP12 function.

Proper preparation of stock solutions is critical for ensuring the reproducibility and accuracy of experimental results. Due to the high molecular weight and complex structure typical of PROTACs, RC32 exhibits limited aqueous solubility. This document provides detailed protocols for preparing high-concentration stock solutions in an organic solvent and subsequent working solutions for in vitro and in vivo applications.

Physicochemical and Storage Data

All quantitative data for RC32 is summarized in the table below for quick reference. Adherence to the recommended storage conditions is crucial to maintain the stability and activity of the compound.

Parameter	Value	Reference
Molecular Weight	1426.69 g/mol	
Chemical Formula	C ₇₅ H ₁₀₇ N ₇ O ₂₀	
CAS Number	2375555-66-9	
Purity	>98%	
Storage (Stock Solution)	-80°C for up to 6 months; -20°C for up to 1 month.	
Handling	Aliquot to avoid repeated freeze-thaw cycles.	

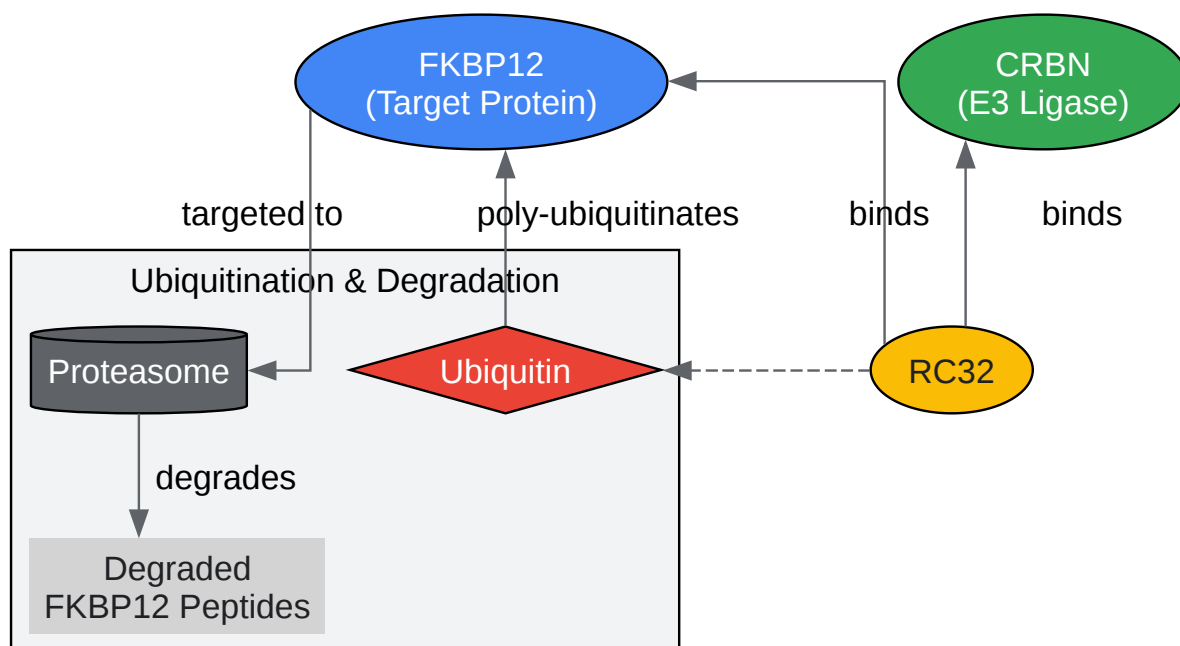
Solubility and Vehicle Formulation

RC32 is sparingly soluble in aqueous solutions. A high-concentration stock solution is typically prepared in dimethyl sulfoxide (DMSO). For in vivo administration, a specific vehicle formulation is required to create a stable suspension.

Solvent / Vehicle	Concentration & Notes	Reference
DMSO	A 10 mg/mL clear stock solution can be prepared.	
In Vivo Formulation	1 mg/mL suspended solution. Requires sonication.	
Composition: 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline.		

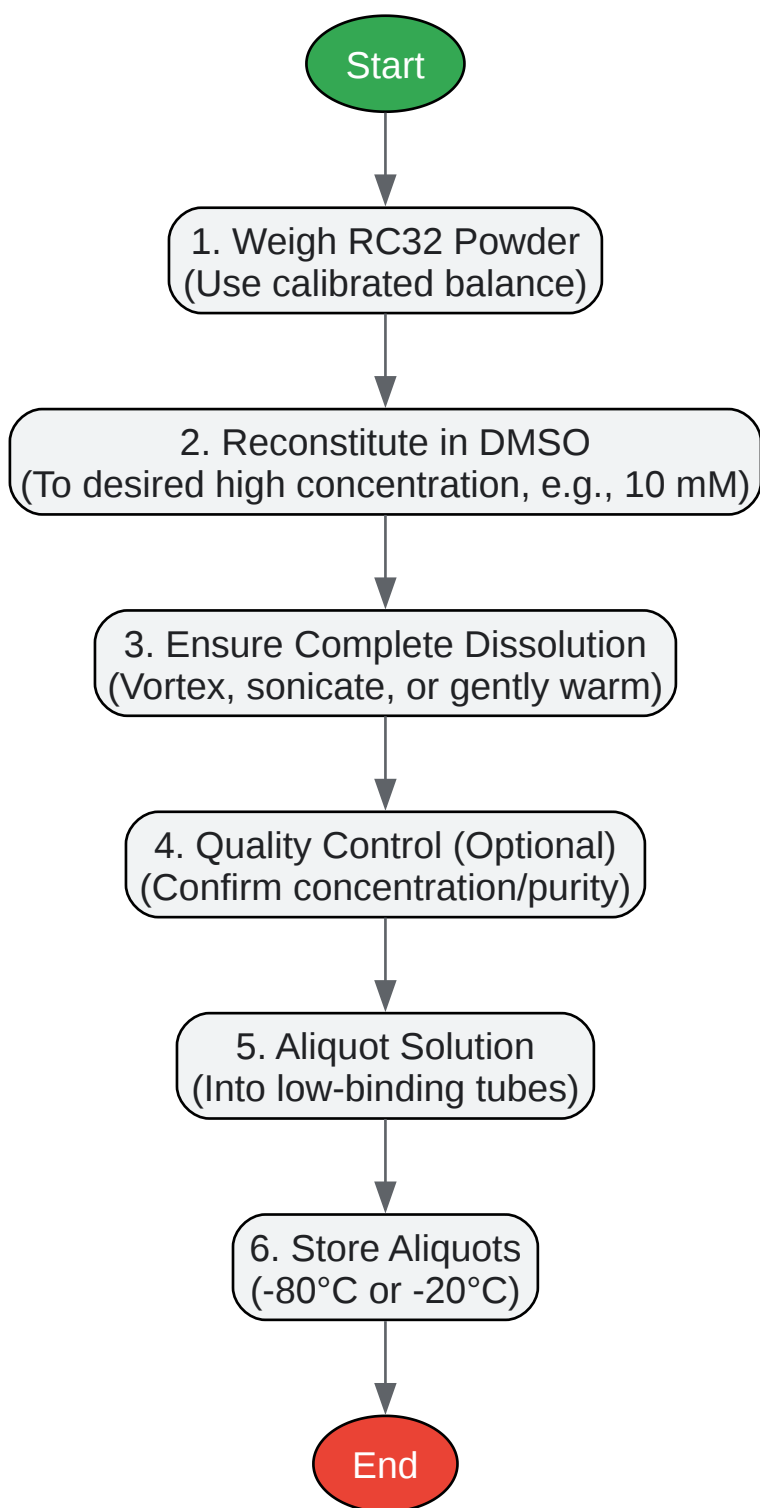
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action for RC32 and the general workflow for preparing stock solutions.



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Caption: Mechanism of action for RC32 PROTAC.



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Caption: Workflow for preparing RC32 stock solutions.

Experimental Protocols

Materials and Equipment

- RC32 powder
- Anhydrous/Sterile Dimethyl Sulfoxide (DMSO)
- Polyethylene glycol 300 (PEG300)
- Tween-80 (Polysorbate 80)
- Sterile saline solution (0.9% NaCl)
- Sterile, low-protein-binding microcentrifuge tubes
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Bath sonicator
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Safety Precautions RC32 is a potent bioactive compound. Handle with care in a well-ventilated area or a chemical fume hood. Always wear appropriate PPE to avoid direct contact with skin and eyes. Refer to the Safety Data Sheet (SDS) for complete handling and safety information.

Protocol 1: High-Concentration Stock Solution in DMSO (e.g., 10 mM)

This protocol describes the preparation of a high-concentration stock solution, which is ideal for long-term storage and for making serial dilutions for in vitro experiments.

- Calculation: Determine the mass of RC32 required.
 - Formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)}$

- Example for 1 mL of 10 mM stock: $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 1426.69 \text{ g/mol} = 14.27 \text{ mg}$
- Weighing: Carefully weigh the calculated amount of RC32 powder using an analytical balance and place it into a sterile tube.
- Reconstitution: Add the calculated volume of DMSO to the tube.
- Dissolution: Tightly cap the tube and vortex thoroughly. If the compound does not fully dissolve, use a bath sonicator for 5-10 minutes or warm gently at 37°C until the solution is clear.
- Aliquoting and Storage: To prevent degradation from repeated freeze-thaw cycles, dispense the stock solution into smaller, single-use aliquots in low-protein-binding tubes. Store the aliquots at -80°C for up to 6 months or -20°C for up to 1 month.

Protocol 2: Preparing Working Solutions for In Vitro Experiments

- Thawing: Thaw a single aliquot of the high-concentration DMSO stock solution at room temperature.
- Dilution: Perform serial dilutions of the DMSO stock into pre-warmed sterile cell culture medium to achieve the desired final concentrations.
 - Important: Ensure the final concentration of DMSO in the cell culture does not exceed a level that affects cell viability (typically <0.1%). Prepare a vehicle control with the same final concentration of DMSO.
- Application: Add the diluted working solution to your cell cultures immediately.

Protocol 3: Preparing a 1 mg/mL Suspension for In Vivo Administration

This protocol is based on a published formulation for creating a homogenous suspension suitable for intraperitoneal or oral administration in animal models.

- Prepare a 10 mg/mL Stock in DMSO: If not already prepared, make a 10 mg/mL clear stock solution of RC32 in DMSO as described in Protocol 1.

- Vehicle Preparation (per 1 mL final volume):
 - In a sterile tube, add 400 μ L of PEG300.
 - Add 100 μ L of the 10 mg/mL RC32 stock solution (from step 1) to the PEG300. Mix thoroughly by vortexing.
 - Add 50 μ L of Tween-80 to the mixture. Mix thoroughly again.
 - Add 450 μ L of sterile saline to the tube.
- Final Suspension: Vortex the final mixture vigorously. To ensure a uniform suspension, sonicate the solution until it appears homogenous. This preparation results in a 1 mg/mL suspended solution of RC32.
- Administration: Use the suspension immediately after preparation. If it settles, vortex or sonicate briefly before administration to ensure consistent dosing.

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